

# Famoxadone synthesis and production process

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Famoxadone

CAS No.: 131807-57-3

Cat. No.: S588098

Get Quote

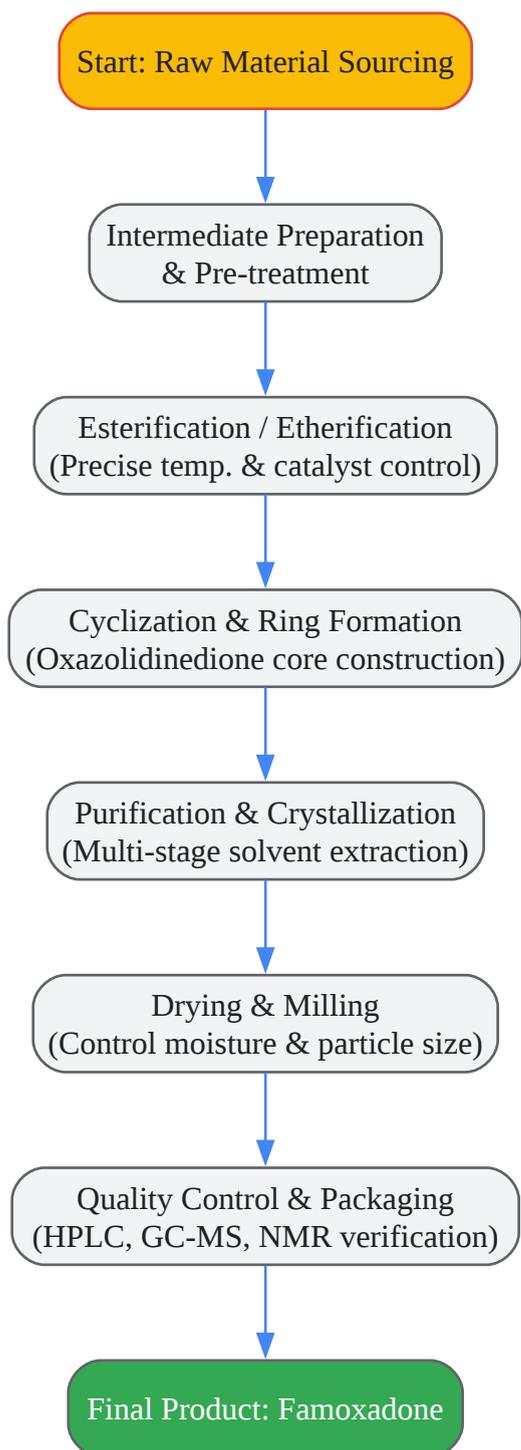
## Famoxadone at a Glance

The table below summarizes the key identifiers and basic properties of **Famoxadone** [1] [2] [3].

Property	Specification
IUPAC Name	(RS)-3-anilino-5-methyl-5-(4-phenoxyphenyl)-1,3-oxazolidine-2,4-dione [1] [2]
CAS Registry No.	131807-57-3 [1] [3] [4]
Molecular Formula	C <sub>22</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> [1] [2] [4]
Molecular Mass	374.39 g·mol <sup>-1</sup> [1] [2] [4]
Physical Description	Pale cream to white, odourless crystalline powder [1] [3] [4]
Melting Point	140.3 - 141.8 °C [1] [2]
Purity (Typical)	≥ 97.0% - 98.5% [3] [4]

## Synthesis and Manufacturing Process

The commercial synthesis of **Famoxadone** is a multi-step chemical process that requires stringent control over reaction conditions and purification to ensure a high-quality final product [1] [3] [4]. The following diagram outlines the generalized production workflow:



[Click to download full resolution via product page](#)

### Key Process Stages and Controls:

- **Raw Material Sourcing & Pre-treatment:** The process begins with the selection and quality verification of high-purity starting materials. Key intermediates include compounds related to **2-(4-phenoxyphenyl)ethanol** and **2-cyano-2-(methoximinomethyl)acetic acid ester** [3] [4]. Quality checks conform to established standards like ANSI Z1.4 for sampling [3].
- **Esterification/Etherification and Cyclization:** These are critical reaction phases. The synthesis involves:
  - **Condensation reactions** under precisely controlled temperature (typically  $\pm 1^\circ\text{C}$ ) with optimized catalysts to form key intermediates and minimize side reactions [3] [5].
  - **Cyclization** to construct the characteristic oxazolidinedione ring system of **Famoxadone**, often monitored by in-process control (IPC) using High-Performance Liquid Chromatography (HPLC) [3].
- **Purification & Crystallization:** The crude product undergoes multi-stage purification, including solvent extraction, filtration, and controlled crystallization, to remove impurities and achieve the target purity of  $>97\%$  [3] [4]. This step is crucial to prevent phytotoxicity and ensure final product stability.
- **Drying, Milling & Final QC:** The purified **Famoxadone** is dried to a specific moisture content and milled to a precise particle size distribution, which is essential for creating stable formulations like suspension concentrates (SC) [3]. The final product undergoes comprehensive analytical testing (HPLC, GC-MS, NMR) to confirm identity and purity before packaging [3] [4].

## Technical and Environmental Fate Data

For formulation and environmental impact assessment, the following physicochemical and environmental fate data are critical [1].

Parameter	Value / Description	Remarks
<b>Solubility in Water (20°C)</b>	0.059 mg/L (Very low) [1]	Low leaching risk to groundwater [1].
<b>Solubility in Organic Solvents</b>	Acetone: 274,000 mg/L; Toluene: 13,300 mg/L; Ethyl acetate: 125,000 mg/L [1]	High solubility, relevant for formulation [1].

Parameter	Value / Description	Remarks
Octanol-Water Partition Coeff. (log $K_{ow}$ )	Data not fully available in search results	Noted as having bioaccumulation potential (BCF >2000) [1].
Mode of Action (Fungicide)	Respiration inhibitor (Qol fungicide, FRAC Group 11) [1] [2]	Inhibits mitochondrial respiration at complex III (cytochrome bc1), disrupting ATP production [1] [4].
Persistence in Soil/Water	Not persistent [1]	-

## Regulatory and Safety Profile

**Famoxadone** has a specific regulatory and toxicological profile that is important for safety assessments.

- **Regulatory Status:** **Famoxadone** is **not approved** for use in the European Union under EC Regulation 1107/2009 and was listed as a candidate for substitution [1]. Its approval in Great Britain was withdrawn in June 2024 due to the risk it presents to birds [2].
- **Toxicology:**
  - **Mammalian Toxicity:** It has low acute mammalian toxicity (rat oral LD50 >5000 mg/kg) but is considered a neurotoxicant and a known eye and skin irritant [1] [4].
  - **Ecotoxicity:** It is **highly toxic to fish and aquatic invertebrates** and moderately toxic to other aquatic organisms, earthworms, and honeybees [1].
- **Emerging Research Concerns:** A 2024 computational study suggested that **Famoxadone** could potentially bind to human proteins involved in reproduction (Cellular Retinol Binding Protein-III and IZUMO Sperm–Egg Fusion Protein), indicating a possible impact on human fertility that warrants further investigation [6] [7].

## Key Insights for Professionals

- **Focus on Process Control:** The synthesis is complex and requires advanced chemical engineering with strict control over catalysts, solvents, temperature, and purification to achieve high yields and purity [3] [4].
- **Prioritize Ecotoxicity and Regulatory Hurdles:** The high toxicity to aquatic life and bioaccumulation potential are significant concerns that have influenced its regulatory status in many regions [1] [2].

- **Consider Emerging Research:** Stay informed about new studies investigating potential endocrine-disrupting or reproductive effects, as these can lead to further regulatory restrictions [6] [7].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. (Ref: JE 874) Famoxadone [sitem.herts.ac.uk]
2. - Wikipedia Famoxadone [en.wikipedia.org]
3. Famoxadone Fungicide: Prevent & Cure Plant Diseases Effectively [cnagrochem.com]
4. Famoxadone Fungicide: Powerful Broad-Spectrum Disease ... [cnagrochem.com]
5. CN103396410A - Synthesis of pyridine famoxadone ... - Google Patents [patents.google.com]
6. A Case Study of Famoxadone Binding CRBP-III and Izumo [pmc.ncbi.nlm.nih.gov]
7. A Case Study of Famoxadone Binding CRBP-III and Izumo [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Famoxadone synthesis and production process]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b588098#famoxadone-synthesis-and-production-process>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)